

Unveiling the Antimicrobial Potency of Cohumulone in Comparison to Other Alpha-Acids

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Compound of Interest

Compound Name: *Cohumulone*

Cat. No.: *B117531*

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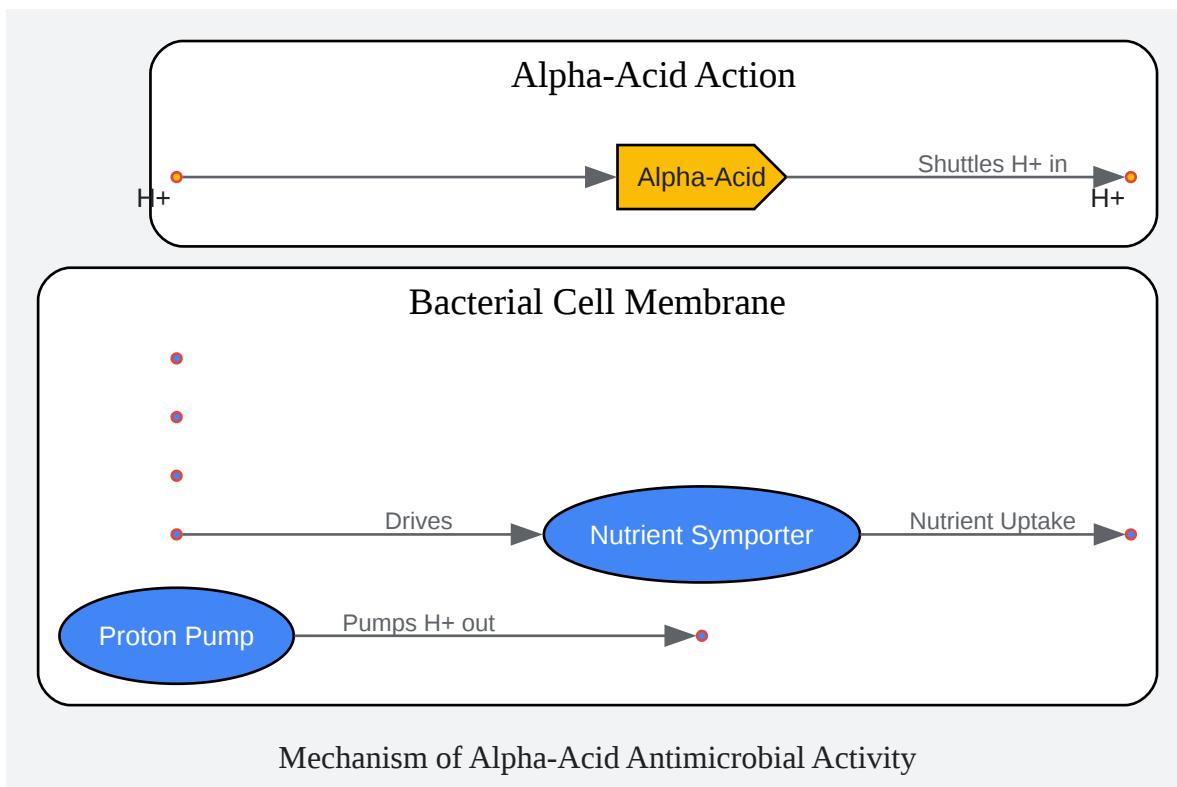
A detailed guide for researchers, scientists, and drug development professionals on the comparative antimicrobial efficacy of hop-derived alpha-acids.

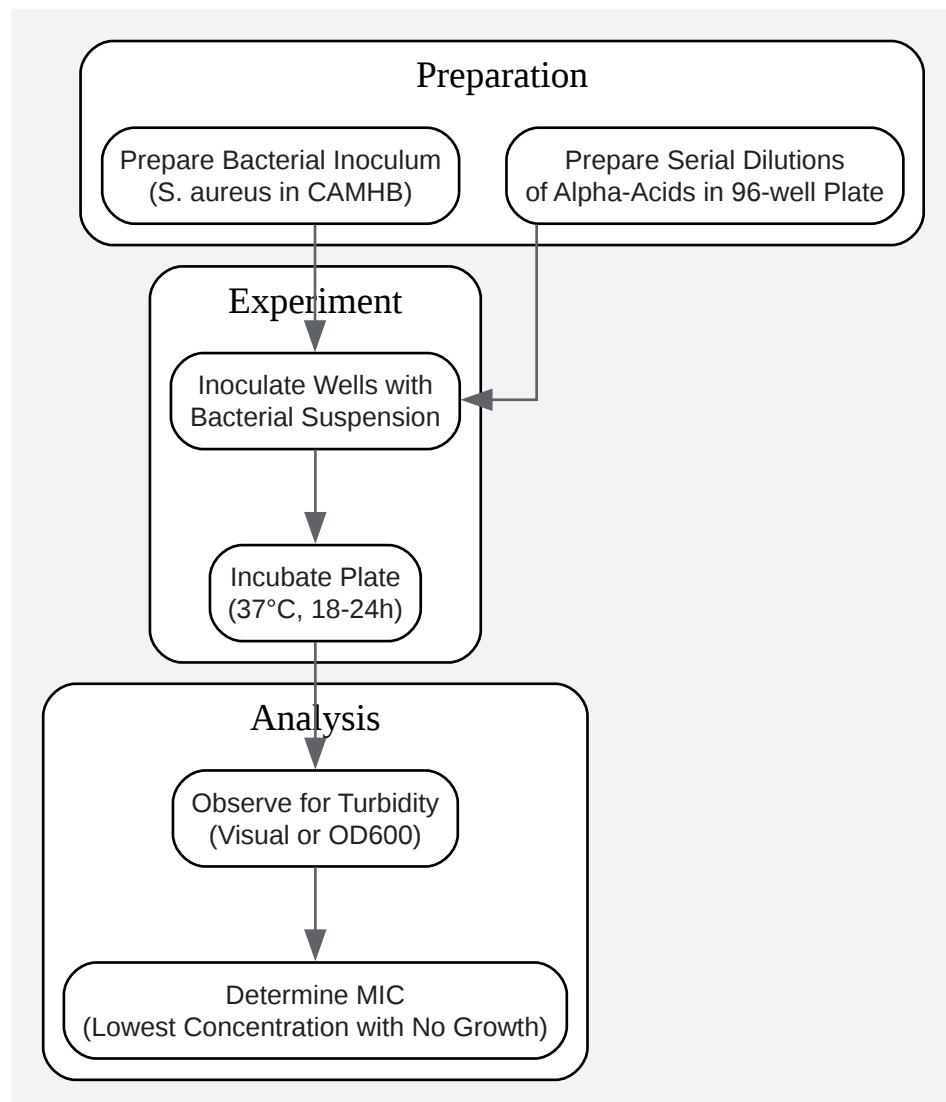
The antimicrobial properties of hop (*Humulus lupulus L.*) extracts have been recognized for centuries, primarily attributed to a class of compounds known as alpha-acids. Among these, **cohumulone**, humulone, and adhumulone are the most abundant. While the general antimicrobial action of alpha-acids is well-established, particularly against Gram-positive bacteria, a nuanced understanding of the specific efficacy of each analogue is crucial for targeted therapeutic development. This guide provides a comparative analysis of the antimicrobial efficacy of **cohumulone** versus other alpha-acids, supported by available experimental data and detailed methodologies.

Mechanism of Action: Disrupting the Proton Motive Force

Alpha-acids exert their antimicrobial effect by acting as ionophores, disrupting the essential proton motive force across the bacterial cell membrane. This mechanism is pivotal for bacterial survival as it drives crucial processes like ATP synthesis, nutrient uptake, and maintenance of intracellular pH. The lipophilic nature of alpha-acids allows them to partition into the bacterial cell membrane. Once embedded, they are believed to shuttle protons from the exterior to the interior of the cell, effectively dissipating the transmembrane proton gradient. This disruption of

the electrochemical potential leads to the inhibition of nutrient transport and ultimately, bacterial growth.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com